

N-Formylpiperidine chemical compatibility and reactivity

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Compound of Interest

Compound Name: N-Formylpiperidine

Cat. No.: B045042

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An In-depth Technical Guide to the Chemical Compatibility and Reactivity of **N-Formylpiperidine**

Introduction

N-Formylpiperidine (CAS No. 2591-86-8), also known as 1-piperidinecarboxaldehyde, is a heterocyclic organic compound derived from piperidine.[1] It is a colorless to pale yellow liquid at room temperature with a faint, sweet, amine-like odor.[1][2] Structurally, it is an amide, featuring a formyl group attached to the nitrogen atom of a piperidine ring.[1] This compound serves as a versatile polar aprotic solvent, with better solubility for hydrocarbons than other amide solvents like dimethylformamide (DMF).[3][4] It is widely utilized as a key intermediate and formylating agent in the synthesis of pharmaceuticals, fine chemicals, agrochemicals, and other complex organic molecules.[1][5][6] Its role is particularly prominent in Vilsmeier-Haack reactions and in the formylation of organometallic reagents.[5][7]

Physical and Chemical Properties

N-Formylpiperidine is a combustible liquid that is stable under normal storage and handling conditions.[2][8] It is crucial to store it in a cool, dry, well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.[9]

Table 1: Physical and Chemical Properties of **N-Formylpiperidine**

Property	Value	References
Molecular Formula	C ₆ H ₁₁ NO	[3][10]
Molecular Weight	113.16 g/mol	[3][10]
Appearance	Clear, colorless to pale yellow liquid	[2][11][12]
Boiling Point	222 °C (at 760 mmHg)	[2][4][13]
Melting/Freezing Point	-31 °C	[2][12]
Density	1.019 g/cm ³ (at 25 °C)	[2][4][13]
Vapor Pressure	0.1 mm Hg (at 25 °C)	[2][14]
Refractive Index	~1.484 (n _{20/D})	[2][12][13]
Flash Point	91-102 °C (197-216 °F)	[2][4][14]

Solubility

N-Formylpiperidine is noted for its utility as a solvent for both polar and nonpolar compounds. [11]

Table 2: Solubility Profile of **N-Formylpiperidine**

Solvent	Solubility	References
Water	Freely soluble / Soluble	[1][12]
Ethanol	Soluble	[1][15]
Acetone	Soluble	[1]
Dichloromethane	Soluble	[1]
Ether	Soluble	[15]
Hexane	Soluble	[15]

Chemical Reactivity and Compatibility

N-Formylpiperidine is generally stable but exhibits reactivity typical of a tertiary amide.^{[2][9]} It is non-reactive under normal conditions of use, storage, and transport.^[2]

Incompatible Materials

- **Strong Oxidizing Agents:** This is the most frequently cited incompatibility.^{[16][17][18][19]} Contact with strong oxidants should be avoided.
- **Acids and Bases:** As an amide, it can undergo hydrolysis under acidic or basic conditions, although specific reactivity data with common laboratory acids and bases is not detailed in the provided results. The formyl group can be cleaved under these conditions.^[20]
- **Heat and Ignition Sources:** As a combustible liquid with a relatively high flash point, it should be kept away from open flames, hot surfaces, and sparks.^{[8][16][17]}

Hazardous Reactions and Decomposition

- **Hazardous Reactions:** No dangerous reactions are known to occur under normal conditions of use.^[2] Hazardous polymerization has not been reported.^[17]
- **Hazardous Decomposition Products:** When subjected to thermal decomposition or combustion, **N-Formylpiperidine** can release toxic and irritating gases, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).^{[17][18]}

Reactivity in Organic Synthesis

N-Formylpiperidine is a highly valued reagent in organic synthesis, primarily for its ability to act as a formylating agent.

- **Formylation of Organometallic Reagents:** It is an effective reagent for transferring a formyl group to Grignard and alkyllithium reagents to produce aldehydes.^[4] In some cases, it provides higher yields than DMF.^{[3][4]}
- **Vilsmeier-Haack Type Reactions:** In conjunction with activating agents like phosphorus oxychloride (POCl₃), it is used for the formylation of aromatic and heteroaromatic compounds.^{[5][7][11][21]}

- Amidation and Aminocarbonylation: It serves as a reactant for the direct amidation of azoles and in palladium-catalyzed aminocarbonylation reactions of aryl halides.[\[11\]](#)[\[14\]](#)[\[21\]](#)
- Electrochemical Reactions: Anodic methoxylation of **N-Formylpiperidine** can be performed in an electrochemical flow cell to produce 2-methoxy-**N-formylpiperidine**, a precursor to an N-formyliminium ion.[\[20\]](#)
- Reduction: The formyl group can be reduced. For instance, reduction with lithium aluminum deuteride (LiAlD_4) has been used to access deuterated N-methyl piperidines.[\[20\]](#)

Experimental Protocols

Synthesis of N-Formylpiperidine from Piperidine

N-Formylpiperidine is typically prepared by the reaction of piperidine with a formylating agent such as formic acid.[\[1\]](#)[\[10\]](#)

- Title: N-Formylation of Piperidine using Formic Acid and EDCI.
- Objective: To synthesize **N-Formylpiperidine** via amide coupling.
- Reaction Scheme: Piperidine + Formic Acid $\rightarrow$ **N-Formylpiperidine** + H_2O
- Materials:
 - Piperidine (1 equiv)
 - Formic acid (5 equiv)
 - Sodium bicarbonate (NaHCO_3) (10 equiv)
 - 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) (2 equiv)
 - Oxyma (2 equiv)
 - Water (H_2O)
 - 1% Hydrochloric acid (HCl)

- Ethyl acetate (EtOAc)
- Sodium sulfate (Na_2SO_4)
- Procedure (based on a general procedure for N-formylations[10]):
 - Dissolve piperidine (1 equiv), formic acid (5 equiv), sodium bicarbonate (10 equiv), and Oxyma (2 equiv) in water to a concentration of 0.2-0.3 M.
 - Add EDCI (2 equiv) to the solution.
 - Stir the reaction mixture at room temperature ($\sim 20^\circ\text{C}$) for 3 hours.[10]
 - Quench the reaction by adding 1% aqueous HCl.[10]
 - Extract the aqueous phase with ethyl acetate.[10]
 - Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.[10]
 - Evaporate the solvent in vacuo.
 - Purify the crude product by silica gel chromatography to afford the desired **N-Formylpiperidine**.[10]

Formylation of a Grignard Reagent: Synthesis of 3-Phenylpropionaldehyde

This protocol describes the use of **N-Formylpiperidine** to formylate a Grignard reagent, a classic application.[4][22]

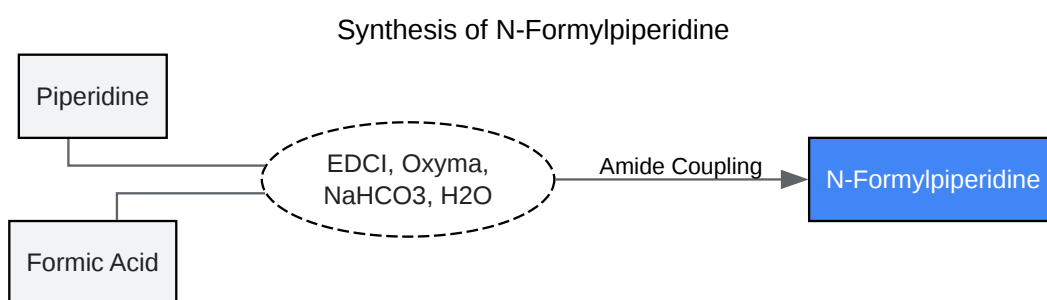
- Title: Formyl Transfer to a Grignard Reagent with **N-Formylpiperidine**.
- Objective: To synthesize 3-phenylpropionaldehyde from (2-chloroethyl)benzene.
- Reaction Scheme: $\text{PhCH}_2\text{CH}_2\text{MgCl} + \text{C}_5\text{H}_{10}\text{NCHO} \rightarrow \text{PhCH}_2\text{CH}_2\text{CHO}$
- Materials:
 - Magnesium turnings (0.12 mol)

- Anhydrous tetrahydrofuran (THF)
- Iodine (catalytic amount)
- (2-chloroethyl)benzene (0.1 mol)
- **N-Formylpiperidine** (0.12 mol)
- Procedure (adapted from Organic Syntheses[22]):
 - In a 1-L three-necked, round-bottomed flask equipped with a stirrer, dropping funnel, and reflux condenser under a nitrogen atmosphere, place magnesium (0.12 mol), anhydrous THF (300 mL), and iodine (10 mg).
 - Prepare a solution of (2-chloroethyl)benzene (0.1 mol) in 50 mL of anhydrous THF and place it in the dropping funnel.
 - Add ~2 mL of the chloroethylbenzene solution to the magnesium suspension and gently heat with a heat gun to initiate the Grignard reaction, as indicated by the disappearance of the iodine color.
 - Add the rest of the (2-chloroethyl)benzene solution dropwise to maintain a gentle reflux.
 - After the addition is complete, stir the solution for an additional 1 hour at room temperature, then heat at reflux for 8 hours.
 - Cool the reaction vessel to 0 °C in an ice bath.
 - Add a solution of **N-Formylpiperidine** (0.12 mol) in 50 mL of dry THF dropwise. Caution: Avoid rapid addition, which can cause solidification and hinder mixing.[22] Efficient stirring is critical.[22]
 - After the addition, allow the mixture to warm to room temperature and stir for several hours or overnight.
 - Workup the reaction by carefully pouring it into a stirred mixture of ice and aqueous acid (e.g., H₂SO₄) to hydrolyze the intermediate and dissolve magnesium salts.

- Separate the organic layer, extract the aqueous layer with a suitable solvent (e.g., ether), combine the organic phases, wash, dry, and concentrate.
- Purify the resulting 3-phenylpropionaldehyde by distillation.

Visualizations of Key Reactions and Pathways

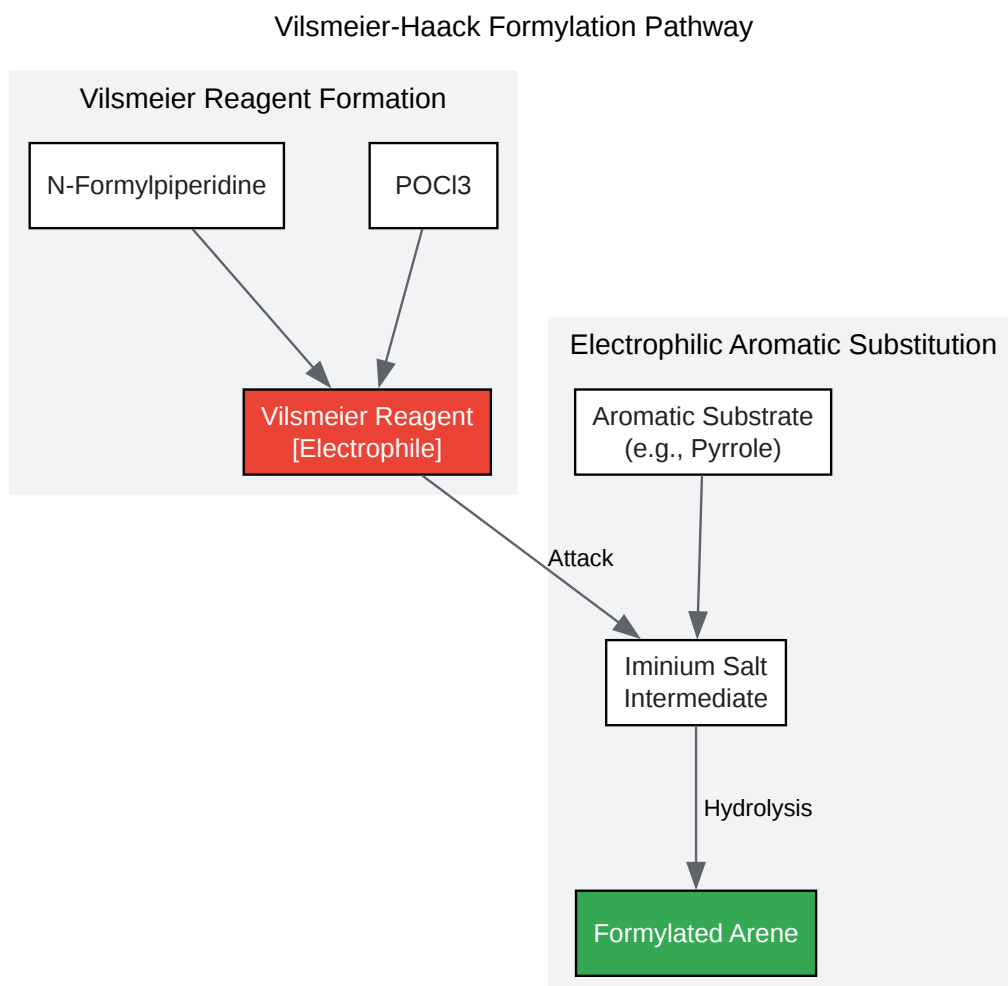
Synthesis of N-Formylpiperidine



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Caption: Synthesis of **N-Formylpiperidine** from piperidine and formic acid.

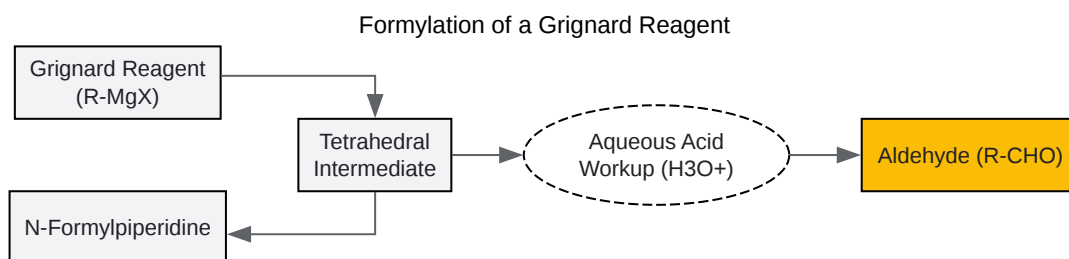
Vilsmeier-Haack Formylation



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Caption: General pathway for Vilsmeier-Haack formylation using **N-Formylpiperidine**.

Formylation of a Grignard Reagent



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Caption: Reaction pathway for the formylation of a Grignard reagent.

Safety and Hazard Summary

N-Formylpiperidine is classified as hazardous. It is harmful if swallowed and toxic in contact with skin.^{[2][8]} It causes skin and serious eye irritation and may cause respiratory irritation.^{[8][16]}

Table 3: GHS Hazard Information for **N-Formylpiperidine**

Hazard Class	Category	Hazard Statement	References
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[18]
Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2][18]
STOT (Single Exposure)	Category 3	H335: May cause respiratory irritation	[18]
Flammable Liquids	Category 4	Combustible liquid	[8]

- Handling: Use with adequate ventilation and employ spark-proof tools.[9][17] Avoid contact with skin, eyes, and clothing.[2][17] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[17][19]
- Storage: Store locked up in a tightly closed container in a dry, cool, and well-ventilated place away from heat and incompatible materials.[2][8][9]

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